

"Antimicrobial agent-27" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimicrobial agent-27

Cat. No.: B12379343

[Get Quote](#)

An In-depth Technical Guide to "Antimicrobial Agent-27"

Disclaimer: The term "**Antimicrobial agent-27**" is not a standardized nomenclature and has been used to describe several distinct chemical and biological entities in scientific literature. This guide focuses on the most concretely defined small molecule compound, a 2,4-diaminoquinazoline derivative (CAS 65795-51-9), due to the availability of specific chemical data. Other agents also designated as "27" are briefly summarized for comprehensive coverage.

Part 1: 2,4-Diaminoquinazoline Derivative (CAS 65795-51-9)

This compound, also referred to as "Antibacterial agent 27," is a synthetic molecule belonging to the diaminoquinazoline class of compounds, which are known for their activity as dihydrofolate reductase inhibitors.

Chemical Structure and Properties

The chemical structure and key physicochemical properties of the 2,4-diaminoquinazoline derivative are summarized below.

- Chemical Structure: (Structure image would be placed here in a formal whitepaper; for this format, a SMILES representation is provided in the table.)
- Quantitative Data Summary:

Property	Value	Reference(s)
CAS Number	65795-51-9	[1][2][3]
Molecular Formula	C ₁₈ H ₁₄ N ₆	[1][2][3]
Molecular Weight	314.34 g/mol	[1][2][3]
Appearance	Solid (Off-white to light brown)	[3]
SMILES	<chem>Nc1nc(N)c2cc(CN3C=C(C#N)C=C3)ccc2n1</chem>	[2]
Solubility	Soluble in DMSO: 100 mg/mL (318.13 mM). Requires sonication for dissolution.	[1]
Storage Conditions	Powder: Store at -20°C for up to 3 years. In solvent: Store at -80°C for up to 6 months or -20°C for up to 1 month.	[1]
Purity (Typical)	>98.00%	[3]

Antimicrobial Activity and Mechanism of Action

This agent has demonstrated potent activity against fungal pathogens of the *Candida* species. [1] The primary mechanism of action for the 2,4-diaminoquinazoline class of compounds is the inhibition of the enzyme Dihydrofolate Reductase (DHFR).[4]

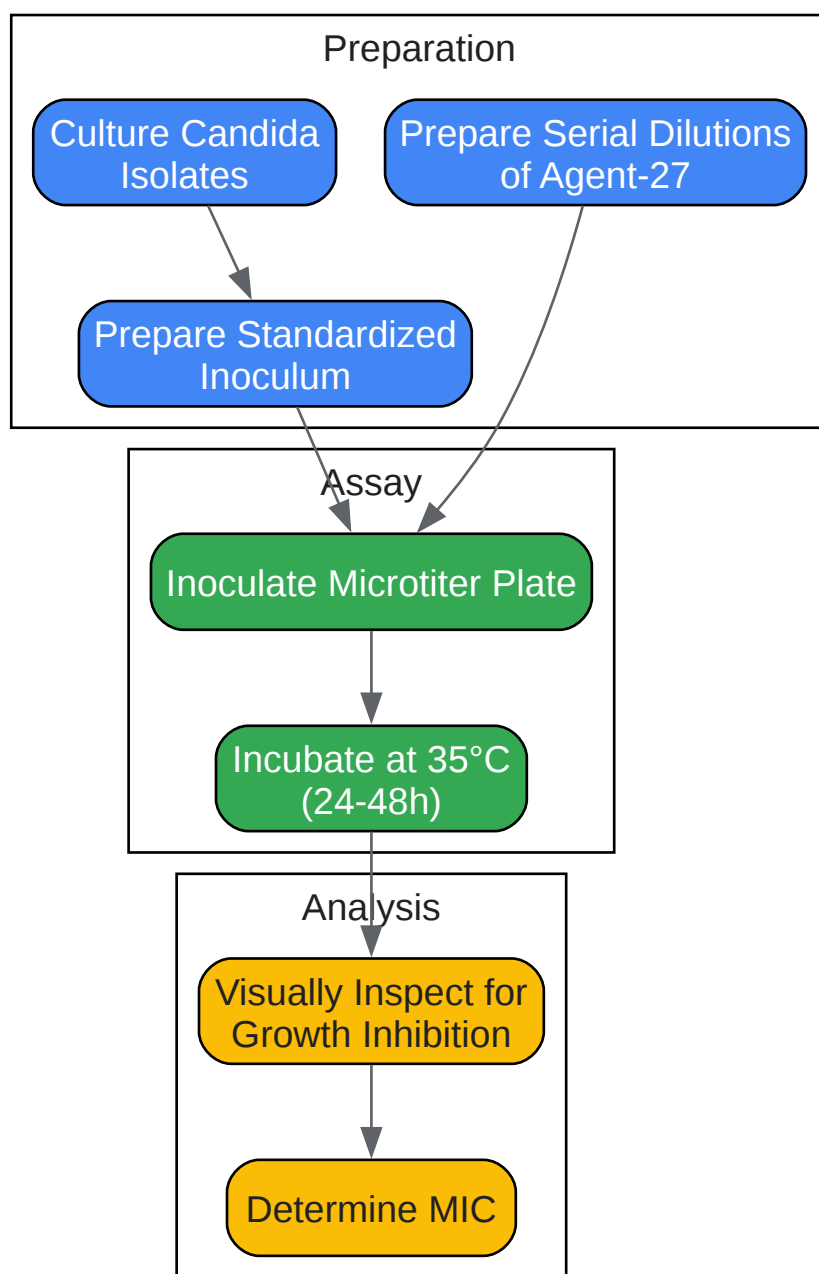
DHFR is a critical enzyme in the folic acid synthesis pathway. It catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF is an essential cofactor for the synthesis of purines and thymidylate, which are the necessary building blocks for DNA synthesis and cellular replication.[5] By inhibiting DHFR, the agent effectively halts DNA synthesis, leading to

cell death.^[5] This mechanism is particularly effective against rapidly dividing cells, such as pathogenic microorganisms.^[4]

- Quantitative Biological Activity:

Assay Type	Organism/Cell Line	Value	Reference(s)
Antifungal Activity (MIC)	Candida species	1.39 µg/mL (GeoMean)	^[6] ^[7]
DHFR Inhibition (IC ₅₀)	Mouse L1210 cells	40 nM	

- Signaling Pathway Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.glpbio.com [file.glpbio.com]
- 2. NB-64-45886-10mg | Antibacterial agent 27 [65795-51-9] Clinisciences [clinisciences.com]
- 3. file.glpbio.com [file.glpbio.com]
- 4. Dihydrofolate reductase inhibitor - Wikipedia [en.wikipedia.org]
- 5. What are DHFR inhibitors and how do they work? [synapse.patsnap.com]
- 6. Activity of 2,4-diaminoquinazoline compounds against Candida species [pubmed.ncbi.nlm.nih.gov]
- 7. Activity of 2,4-Diaminoquinazoline Compounds against Candida species - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Antimicrobial agent-27" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379343#antimicrobial-agent-27-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com